

Menthyl Anthranilate Outperforms Alternatives in Avian Repellency, Studies Show

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Menthyl anthranilate*

Cat. No.: *B129310*

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[City, State] – A comprehensive review of scientific literature and experimental data reveals that **Menthyl anthranilate** (MA) demonstrates superior efficacy as an avian repellent compared to other chemical alternatives such as anthraquinone and d-pulegone. The data, compiled from various laboratory and field studies, indicates that MA provides a rapid and potent repellent effect through a distinct physiological mechanism, leading to significant reductions in crop damage and bird deterrence.

Menthyl anthranilate operates as a primary repellent, causing immediate irritation to the trigeminal nerve in birds upon contact or inhalation.[1][2][3] This mode of action results in a prompt avoidance response, making it a highly effective solution for protecting a wide range of agricultural crops and deterring birds from congregating in unwanted areas. In contrast, repellents like anthraquinone function as secondary repellents, requiring ingestion and subsequent gut irritation to induce a conditioned aversion, a process that is inherently slower and may result in initial crop damage before the repellent effect is learned by the birds.[4][5]

Comparative Efficacy Data

Quantitative analysis from multiple studies highlights the effectiveness of **Menthyl anthranilate**. Field trials have shown that a 0.8% w/w concentration of MA can significantly reduce oat consumption by Long-billed Corellas. Furthermore, a 0.5% MA solution has been documented to decrease bird damage to certain grape varieties by a substantial 58% to 88%.

In comparative studies, while both MA and anthraquinone have shown repellent properties, anthraquinone's efficacy is dependent on learned avoidance.[6][7] One study directly comparing the two on maize seeds found anthraquinone to have better efficacy in that specific application.[6][7] However, for broader applications requiring immediate deterrence, MA's primary repellent action is a distinct advantage. Another potential repellent, d-pulegone, also requires birds to sample the treated food before avoidance is achieved.[8]

The following tables summarize the quantitative data on the efficacy of **Menthyl anthranilate** and other avian repellents from various studies.

Menthyl Anthranilate (MA) Efficacy Data				
Application	Target Bird Species	Concentration	Efficacy Metric	Source
Bait Repellent	Brown-headed Cowbird	1.0%	Prevention of consumption of treated pesticide granules	Mason et al. 1993
Foliar (Grapes)	Various	0.5% in potassium salts of fatty acids solution	58.17% - 88.3% reduction in bird damage	Not Specified
Seed Treatment (Oats)	Long-billed Corellas	0.8% w/w	Significant reduction in quantity consumed (P<0.001)	Not Specified
Seed Treatment (Maize)	Feral Pigeons	0.085 mL/kg	High feeding deterrence	Esther et al. (2012)

Anthraquinone Efficacy Data				
Application	Target Bird Species	Concentration	Efficacy Metric	Source
Seed Treatment (Maize)	House Sparrows	Not Specified	Better efficacy compared to methyl anthranilate	Not Specified
Seed Treatment (Rice)	Red-winged Blackbirds	1% active ingredient	Reduced number of blackbirds (P=0.0003) and damage (P=0.0124)	Avery et al.
Seed Treatment	Common Grackles	12,220 ppm	>80% repellency rate	Werner et al.

Other Avian Repellents Efficacy Data				
Repellent	Application	Target Bird Species	Concentration	Efficacy Metric
d-Pulegone	Seed Treatment (Maize)	Feral Pigeons	1.4 mL/kg	High feeding deterrence
Methiocarb	Not Specified	European Starlings	Not Specified	Avoidance of treated food

Experimental Protocols

The evaluation of avian repellents involves both laboratory and field-based experimental protocols to determine their efficacy.

Laboratory Bioassay for Avian Repellents

A common laboratory method involves determining the R50 value, which is the concentration of a chemical required to repel 50% of the test birds.[\[9\]](#)

Objective: To quantify the repellent effect of a chemical compound on a specific bird species under controlled laboratory conditions.

Methodology:

- **Test Subjects:** A population of the target bird species (e.g., Red-winged Blackbirds) is acclimated to laboratory conditions.[\[9\]](#)
- **Training:** Birds are individually caged and trained to consume a standard diet (e.g., hulled rice or milo) from a specific food cup.[\[9\]](#)
- **Treatment Preparation:** The repellent chemical is dissolved in a solvent (e.g., acetone) and applied to the feed at various concentrations. A control group receives feed treated only with the solvent.[\[9\]](#)
- **No-Choice Test:** Each bird is presented with a food cup containing feed treated with a specific concentration of the repellent.
- **Data Collection:** The amount of treated feed consumed by each bird over a set period (e.g., 24 hours) is measured. A bird is considered "repelled" if its consumption of the treated feed is below a predetermined threshold (e.g., 50% of the average consumption of untreated feed).
- **Data Analysis:** The percentage of birds repelled at each concentration is calculated. These data are then used to determine the R50 value through statistical analysis, often using probit analysis.[\[9\]](#)

Field Trial Protocol for Avian Repellents on Crops

Field trials are essential to validate the effectiveness of a repellent under real-world conditions.

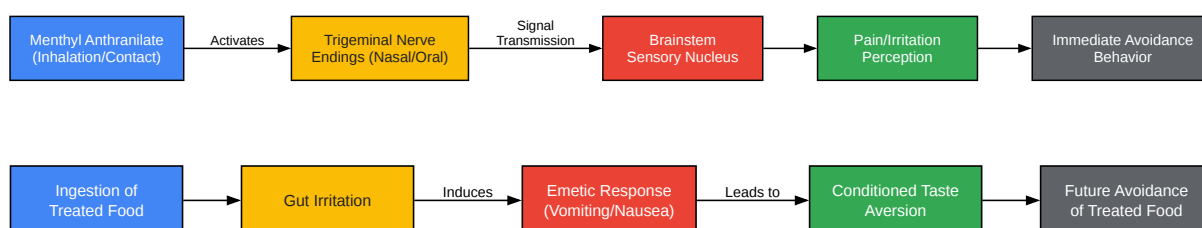
Objective: To assess the efficacy of a repellent in reducing bird damage to a specific crop in a natural setting.

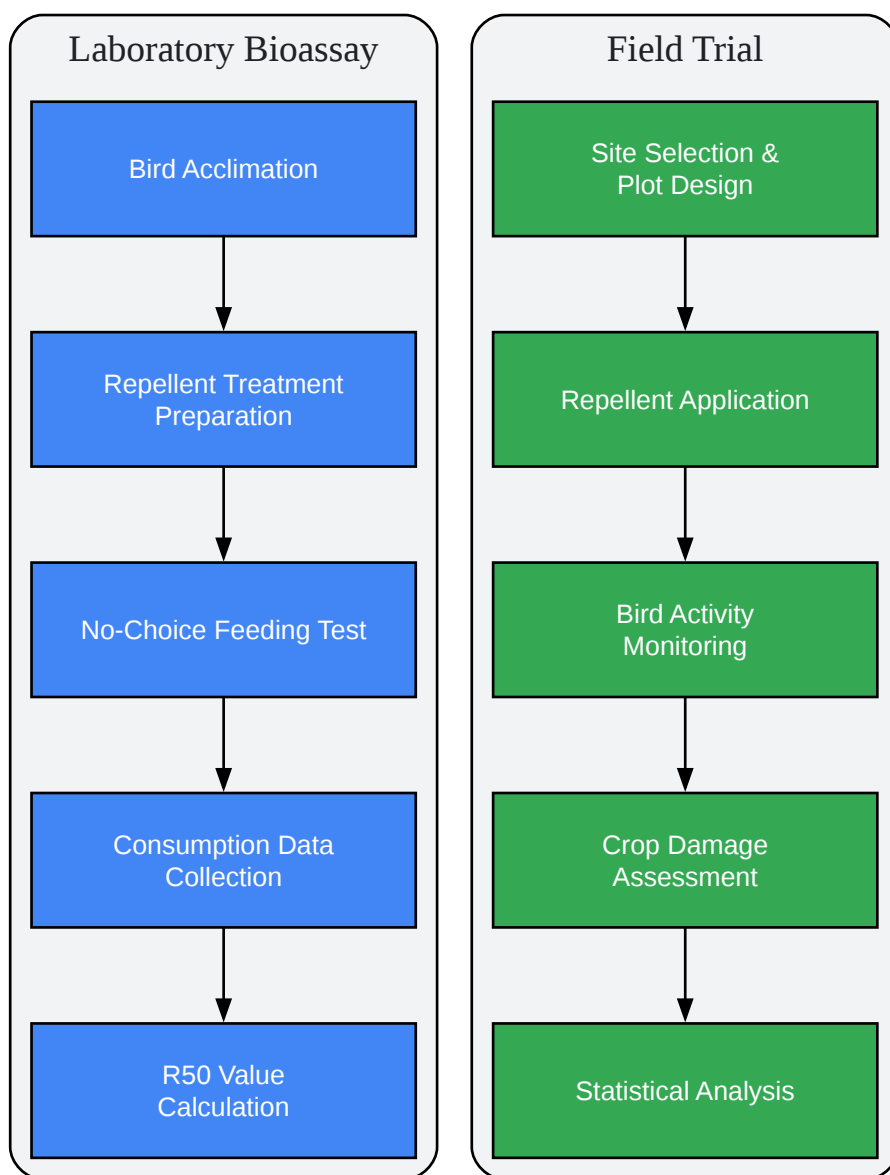
Methodology:

- **Site Selection:** The trial is conducted in a location with a known history of bird damage to the target crop.
- **Experimental Design:** The field is divided into multiple plots. A randomized block design is often used, with plots randomly assigned to either the repellent treatment group or the control group (untreated).
- **Treatment Application:** The repellent is applied to the crop in the treatment plots according to the manufacturer's instructions. This may involve spraying a liquid formulation or applying treated seed.
- **Bird Activity Monitoring:** The number and species of birds present in each plot are recorded at regular intervals throughout the trial period.
- **Damage Assessment:** Crop damage is quantified at the end of the trial. This can be done by visually estimating the percentage of damaged plants or by harvesting and weighing the yield from each plot.
- **Data Analysis:** Statistical analysis (e.g., ANOVA) is used to compare the levels of bird activity and crop damage between the treated and control plots to determine if the repellent had a significant effect.

Signaling Pathways and Mechanisms of Action

The differing efficacies of **Menthyl anthranilate** and other repellents can be attributed to their distinct mechanisms of action at the physiological level.





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- To cite this document: BenchChem. [Menthyl Anthranilate Outperforms Alternatives in Avian Repellency, Studies Show]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129310#comparative-efficacy-of-menthyl-anthranilate-and-other-avian-repellents]

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